

5-Methyl-2-heptanol (CAS: 54630-50-1): A Technical Guide

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Compound of Interest

Compound Name: *5-Methyl-2-heptanol*

Cat. No.: *B1584077*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methyl-2-heptanol is a secondary alcohol with the chemical formula C₈H₁₈O.^{[1][2]} As a branched-chain alcohol, its physical and chemical properties are influenced by the presence of a methyl group on the fifth carbon of the heptane backbone. This document provides a comprehensive overview of the available technical information for **5-Methyl-2-heptanol**, including its chemical properties, synthesis, and spectroscopic data. Currently, there is a notable lack of published research on the specific biological activities, pharmacological effects, and involvement in signaling pathways of **5-Methyl-2-heptanol**, which presents a potential area for future investigation.

Chemical and Physical Properties

5-Methyl-2-heptanol is a colorless, clear liquid.^{[3][4]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
CAS Number	54630-50-1	[1] [2]
Molecular Formula	C8H18O	[1] [2]
Molecular Weight	130.23 g/mol	[1] [2]
Appearance	Colorless clear liquid	[3] [4]
Boiling Point	172 °C	[2]
Density	0.83 g/cm ³	[4]
Flash Point	38 °C	[2]
Refractive Index	1.4250 to 1.4280	[2]
logP (estimated)	2.565	[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **5-Methyl-2-heptanol** is not readily available in the reviewed literature, a plausible and common method for its preparation is through the reduction of the corresponding ketone, 5-methyl-2-heptanone.

Experimental Protocol: Reduction of 5-Methyl-2-heptanone

This protocol is a general procedure for the reduction of a ketone to a secondary alcohol and can be adapted for the synthesis of **5-Methyl-2-heptanol**.

Materials:

- 5-Methyl-2-heptanone
- Sodium borohydride (NaBH₄) or Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Distilled water

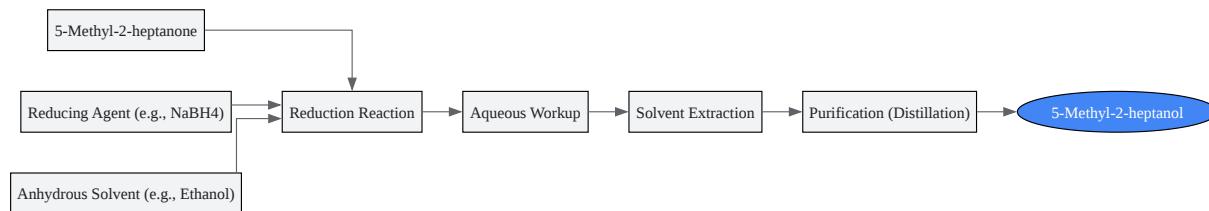
- Dilute hydrochloric acid (e.g., 1 M HCl)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 5-methyl-2-heptanone in an appropriate anhydrous solvent (e.g., diethyl ether or THF).
- Reductant Addition: Cool the solution in an ice bath. Slowly add a solution or slurry of the reducing agent (e.g., NaBH₄ in ethanol or LiAlH₄ in ether) to the stirred ketone solution. The addition should be controlled to maintain a low temperature.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, or until the reaction is complete (monitored by thin-layer chromatography).
- Quenching: Carefully and slowly add water to quench the excess reducing agent. If using LiAlH₄, this step must be performed with extreme caution due to the vigorous reaction with water. Subsequently, add dilute hydrochloric acid to dissolve the resulting salts.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with diethyl ether.

- **Washing and Drying:** Combine the organic extracts and wash with brine (saturated NaCl solution). Dry the organic layer over an anhydrous drying agent like MgSO₄ or Na₂SO₄.
- **Solvent Removal and Purification:** Filter to remove the drying agent and remove the solvent using a rotary evaporator. The crude **5-Methyl-2-heptanol** can then be purified by distillation.

Below is a conceptual workflow for this synthesis.



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Figure 1. Synthesis workflow for **5-Methyl-2-heptanol**.

Spectroscopic Data

Mass Spectrometry (MS)

The mass spectrum of **5-Methyl-2-heptanol** is available from the NIST WebBook.^[5] The fragmentation pattern is characteristic of a secondary alcohol.

Infrared (IR) Spectroscopy

The IR spectrum of **5-Methyl-2-heptanol** is also available from the NIST WebBook and will show a characteristic broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching vibration of the alcohol functional group.^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

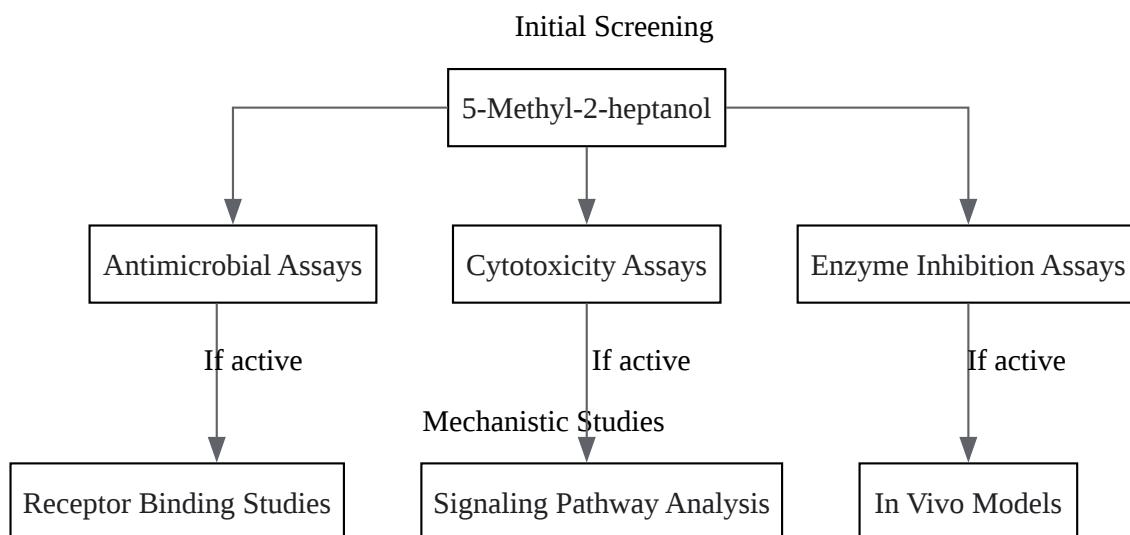
While specific, high-resolution NMR spectra for **5-Methyl-2-heptanol** are not readily available in the public domain, predicted ¹H and ¹³C NMR data can be found in some chemical databases. Experimental determination would be necessary for definitive structural confirmation and analysis. For the isomeric compound 6-methyl-2-heptanol, ¹H NMR data shows a signal around 3.78 ppm for the proton attached to the carbon bearing the hydroxyl group.^[6] A similar chemical shift would be expected for the corresponding proton in **5-Methyl-2-heptanol**.

Biological Activity and Signaling Pathways

Extensive searches of the scientific literature did not yield any specific studies on the biological activity, pharmacological effects, or involvement in signaling pathways of **5-Methyl-2-heptanol**. Research on its structural isomer, 5-methyl-1-heptanol, has indicated some antimicrobial properties, but these findings cannot be directly extrapolated to **5-Methyl-2-heptanol** due to differences in the position of the hydroxyl group, which can significantly impact biological interactions.^[7]

The lack of data in this area represents a significant knowledge gap and an opportunity for future research. Investigating the potential cytotoxic, antimicrobial, enzyme inhibitory, or receptor binding activities of **5-Methyl-2-heptanol** could uncover novel therapeutic applications.

The following diagram illustrates a generic experimental workflow for screening the biological activity of a novel compound like **5-Methyl-2-heptanol**.



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Figure 2. Proposed workflow for biological activity screening.

Conclusion

5-Methyl-2-heptanol is a structurally defined secondary alcohol with established physical and chemical properties. While its synthesis can be readily achieved through standard organic chemistry methods, there is a significant dearth of information regarding its biological effects. For researchers and professionals in drug development, this compound represents an unexplored area with the potential for novel discoveries. Future studies are warranted to elucidate any pharmacological activity and to explore its potential as a lead compound or a tool for chemical biology research.

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